

# Physical properties of 1-Chloro-4-propoxybutane (boiling point, density)

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## Compound of Interest

Compound Name: 1-Chloro-4-propoxybutane

CAS No.: 14860-82-3

Cat. No.: B088598

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An In-depth Technical Guide to the Physical Properties of **1-Chloro-4-propoxybutane**

## Abstract

This technical guide provides a comprehensive analysis of the core physical properties of **1-Chloro-4-propoxybutane** (CAS No: 14860-82-3), focusing on its boiling point and density. Designed for researchers, chemists, and professionals in drug development, this document synthesizes theoretical principles with practical experimental methodologies. We delve into the molecular characteristics that determine these properties, present validated data, and provide detailed, self-validating protocols for their experimental determination.

## Introduction and Molecular Profile

**1-Chloro-4-propoxybutane** is a bifunctional organic compound featuring both a chloroalkane and an ether functional group. Its molecular structure,  $\text{CH}_3\text{CH}_2\text{CH}_2\text{O}(\text{CH}_2)_4\text{Cl}$ , makes it a valuable intermediate in organic synthesis, particularly in the construction of more complex molecules where the chloro and propoxy groups can be selectively manipulated. An accurate understanding of its physical properties is paramount for its effective use in reaction engineering, process scale-up, and purification procedures.

The presence of a polar carbon-chlorine bond and an ether linkage, combined with a seven-carbon chain, dictates its intermolecular forces and, consequently, its physical state and behavior under various conditions.

## Core Physical Properties

The essential physical constants for **1-Chloro-4-propoxybutane** are summarized below. These values are critical for predicting the compound's behavior in various solvents and thermal conditions.

| Property          | Value                              | Source    |
|-------------------|------------------------------------|-----------|
| IUPAC Name        | 1-chloro-4-propoxybutane           | [1]       |
| CAS Number        | 14860-82-3                         | [2][3][4] |
| Molecular Formula | C <sub>7</sub> H <sub>15</sub> ClO | [2][3][4] |
| Molecular Weight  | 150.65 g/mol                       | [1][3][4] |
| Boiling Point     | 176.6 °C (at 760 mmHg)             | [2][3]    |
| Density           | 0.93 g/cm <sup>3</sup>             | [3]       |

## Scientific Context and Causality

### Boiling Point Analysis

The boiling point of a substance is a direct measure of the energy required to overcome the intermolecular forces holding its molecules together in the liquid phase. For **1-Chloro-4-propoxybutane**, the observed boiling point of 176.6 °C is a result of two primary intermolecular forces:

- **London Dispersion Forces:** As a molecule with a seven-carbon chain and a chlorine atom, it has a significant number of electrons, leading to substantial temporary dipoles. These dispersion forces increase with molecular size and surface area.[5][6]
- **Dipole-Dipole Interactions:** The electronegativity difference between carbon and chlorine atoms creates a permanent dipole in the C-Cl bond. Similarly, the C-O-C ether linkage introduces polarity. These permanent dipoles cause the molecules to align, creating strong

attractions that require more energy to break compared to nonpolar alkanes of similar molecular weight.[7][8]

Compared to a simple alkane of similar mass, the boiling point of **1-Chloro-4-propoxybutane** is significantly higher due to these combined polar interactions.[5][7]

## Density Analysis

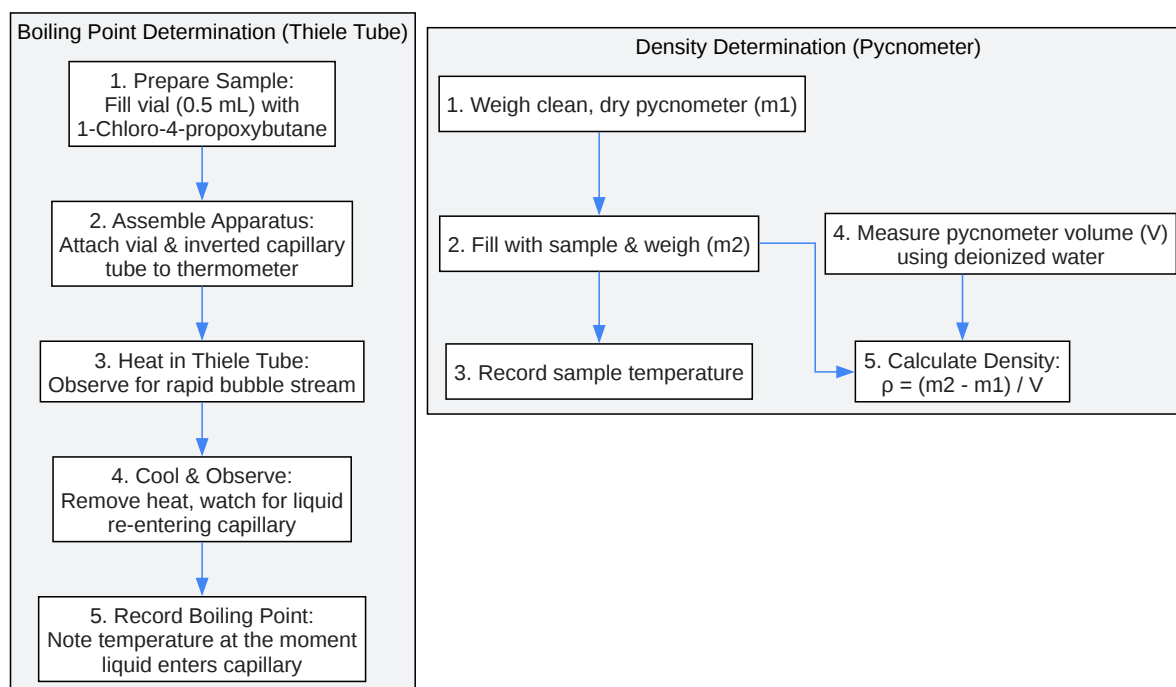
The density of **1-Chloro-4-propoxybutane** (0.93 g/cm<sup>3</sup>) is slightly less than that of water (approx. 1.0 g/cm<sup>3</sup>). Generally, alkyl chlorides are less dense than water, while the corresponding bromides and iodides are heavier.[9][10] The density of haloalkanes is influenced by the atomic mass of the halogen and the overall packing efficiency of the molecules. The incorporation of a single, relatively light chlorine atom is not sufficient to raise the density above that of water in this case. The density of haloalkanes typically follows the order RI > RBr > RCl for the same alkyl group.[8][10]

## Experimental Determination Protocols

To ensure scientific integrity, the physical properties of a compound must be verifiable through standardized experimental procedures. The following protocols describe robust methods for determining the boiling point and density of **1-Chloro-4-propoxybutane**.

## Workflow for Physical Property Determination

The logical flow for determining these properties is outlined in the diagram below.



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Caption: Experimental workflows for determining boiling point and density.

## Protocol 1: Boiling Point Determination via Thiele Tube

This micro-method is ideal for determining the boiling point with a small sample volume (<1 mL), conserving valuable material.<sup>[11]</sup>

Principle: The boiling point is the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure. In this setup, this is indicated when a rapid and

continuous stream of bubbles emerges from an inverted capillary tube submerged in the heated liquid. The precise boiling point is recorded upon cooling, at the exact moment the external pressure overcomes the vapor pressure and liquid is drawn back into the capillary.

#### Methodology:

- Apparatus Assembly:
  - Secure a small glass vial (e.g., a Durham tube) to a thermometer using a rubber band or wire. The bottom of the vial should be level with the thermometer's bulb.
  - Seal one end of a capillary tube using a flame.
- Sample Preparation:
  - Add approximately 0.5 mL of **1-Chloro-4-propoxybutane** to the vial.
  - Place the capillary tube (sealed end up) into the vial.
- Heating:
  - Clamp the thermometer assembly so that it is immersed in the oil of a Thiele tube, ensuring the vial is below the side-arm opening.
  - Gently heat the side arm of the Thiele tube with a Bunsen burner or heating mantle.
  - Observe the capillary tube. As the sample heats, trapped air will expand and exit. When the boiling point is reached, a rapid and continuous stream of vapor bubbles will emerge from the capillary's open end.
- Measurement:
  - Once a steady stream of bubbles is observed, remove the heat source.
  - The sample will begin to cool, and the rate of bubbling will slow.
  - Critically, watch for the exact moment the bubbling stops and the liquid is drawn back into the capillary tube. The temperature at this instant is the boiling point.

- Validation:
  - Record the ambient atmospheric pressure. If it deviates significantly from 760 mmHg, a pressure correction may be necessary for the highest accuracy.
  - Repeat the determination to ensure reproducibility.

## Protocol 2: Density Determination via Pycnometer

Principle: Density is the ratio of mass to volume ( $\rho = m/V$ ). A pycnometer is a glass flask with a precise, known volume, which allows for the accurate determination of a liquid's density.

Methodology:

- Calibration (Determining Pycnometer Volume):
  - Thoroughly clean and dry a pycnometer. Weigh it accurately on an analytical balance ( $m_1$ ).
  - Fill the pycnometer with deionized water of a known temperature (e.g., 20 °C). Ensure no air bubbles are trapped.
  - Weigh the water-filled pycnometer ( $m_{\text{water}}$ ).
  - Calculate the volume of the pycnometer using the known density of water at that temperature ( $V = (m_{\text{water}} - m_1) / \rho_{\text{water}}$ ).
- Sample Measurement:
  - Empty and thoroughly dry the calibrated pycnometer.
  - Fill the pycnometer with **1-Chloro-4-propoxybutane**, ensuring the temperature is controlled and recorded.
  - Weigh the sample-filled pycnometer ( $m_2$ ).
- Calculation:
  - Calculate the mass of the sample:  $m_{\text{sample}} = m_2 - m_1$ .

- Calculate the density of the sample:  $\rho_{\text{sample}} = m_{\text{sample}} / V$ .
- Validation:
  - Ensure the temperature of the sample is stable and recorded, as density is temperature-dependent.
  - Perform the measurement in triplicate and report the average value.

## Conclusion

The physical properties of **1-Chloro-4-propoxybutane**, namely its boiling point of 176.6 °C and density of 0.93 g/cm<sup>3</sup>, are dictated by its distinct molecular structure, which includes both polar and nonpolar characteristics. These values, confirmed through reliable sources and verifiable with standard laboratory protocols, are fundamental to the safe handling, purification, and application of this compound in advanced chemical synthesis. The methodologies presented herein provide a framework for the rigorous and reproducible determination of these critical parameters.

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